

# In-Depth Technical Guide to Mandyphos SL-M003-2 (CAS 849925-10-6)

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## Compound of Interest

Compound Name: Mandyphos SL-M003-2

Cat. No.: B12322183

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, applications, and catalytic activity of **Mandyphos SL-M003-2**, a chiral phosphine ligand pivotal in the field of asymmetric catalysis.

## Core Properties and Specifications

**Mandyphos SL-M003-2**, with the CAS number 849925-10-6, is a member of the Mandyphos family of ligands, which are instrumental in achieving high enantioselectivity in various chemical transformations.<sup>[1]</sup> These ligands are a class of chiral phosphine ligands extensively utilized in asymmetric catalysis.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of **Mandyphos SL-M003-2**

Property	Value	Reference
CAS Number	849925-10-6	[2]
Chemical Name	(R,R)Fc-1,1'-Bis[bis[3,5-bis(trifluoromethyl)phenyl]phosphino]-2,2'-bis[(S,S)C-(N,N-dimethylamino)phenylmethyl]ferrocene	[2]
Synonyms	(RP,R'P)-1,1'-Bis{bis[3,5-bis(trifluoromethyl)phenyl]phosphino}-2,2'-bis[(S)-α-(dimethylamino)benzyl]ferrocene	
Molecular Formula	C60H42F24FeN2P2	[2]
Molecular Weight	1364.75 g/mol	[2]
Appearance	Powder	
Purity	≥97%	
Enantiomeric Purity	Typically ≥99% ee	[2]
Storage	Room Temperature	

## Applications in Asymmetric Catalysis

**Mandyphos SL-M003-2** is a versatile ligand known for its capacity to form stable complexes with transition metals, which facilitates unique coordination geometries. Its distinct electronic properties enhance reaction kinetics, promoting efficient catalysis in a variety of chemical transformations.[1] The ligand's strong chelation influences the reactivity of the metal center, enabling selective pathways in synthetic processes.[1]

The Mandyphos family of ligands is crucial for achieving high enantioselectivity in key chemical reactions, including:

- Hydrogenation: Particularly in the asymmetric hydrogenation of ketones and olefins.

- Hydroformylation
- Carbon-Carbon Bond-Forming Reactions

These reactions are fundamental in the synthesis of agrochemicals and fine chemicals, where precise control of stereochemistry is essential for the biological activity of the target molecules. [1]

## Experimental Protocols

While specific experimental protocols detailing the use of **Mandyphos SL-M003-2** are not readily available in public literature, a general procedure for its application in asymmetric hydrogenation can be inferred from protocols for similar chiral phosphine ligands and transition metal catalysts. The following is a generalized experimental workflow for an asymmetric hydrogenation of a ketone.

### General Experimental Workflow for Asymmetric Ketone Hydrogenation

Caption: General workflow for asymmetric ketone hydrogenation.

## Signaling Pathways & Catalytic Cycles

The core function of **Mandyphos SL-M003-2** is to act as a chiral ligand in a metal complex, which then catalyzes a chemical reaction. The following diagram illustrates a generalized catalytic cycle for the asymmetric hydrogenation of a ketone, a common application for this class of ligands.

### Generalized Catalytic Cycle for Asymmetric Ketone Hydrogenation

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## References

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